

Application Notes and Protocols for Cellular Loading with NAADP-AM

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Compound of Interest

Compound Name: NAADP-AM

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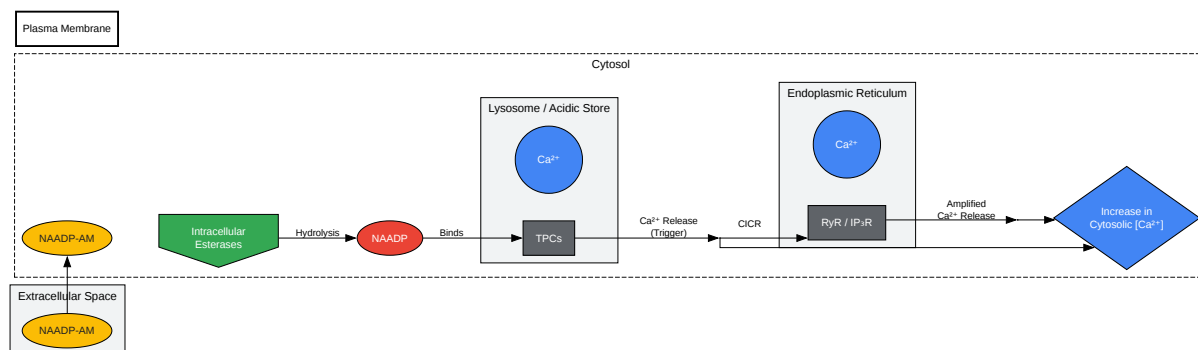
For Researchers, Scientists, and Drug Development Professionals

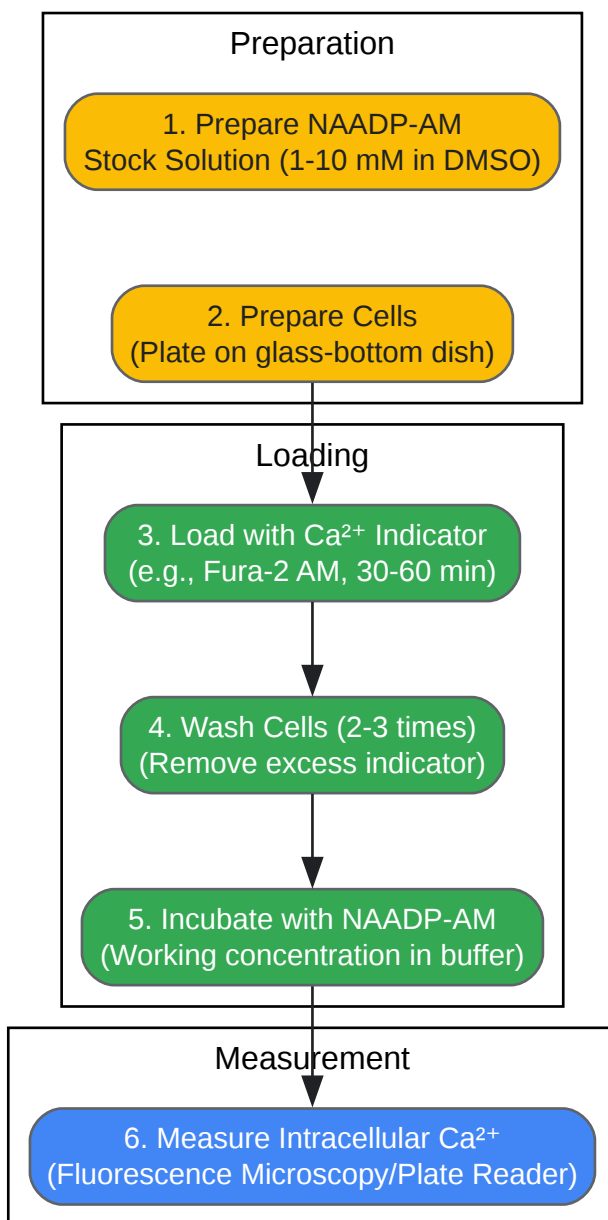
Introduction

Nicotinic Acid Adenine Dinucleotide Phosphate (NAADP) is a highly potent second messenger that mobilizes intracellular calcium (Ca^{2+}) from acidic organelles, such as lysosomes and endosomes.[1][2][3][4] Due to its negative charge, NAADP is membrane-impermeant, making its direct introduction into intact cells challenging and often requiring invasive techniques like microinjection or electroporation.[1][5] **NAADP-AM**, a cell-permeant acetoxymethyl ester (AM) derivative, overcomes this limitation.[2][6] This prodrug passively diffuses across the plasma membrane and is subsequently hydrolyzed by cytosolic esterases, releasing active NAADP into the cytoplasm.[1][2][4] This allows for the non-invasive study of NAADP-mediated Ca^{2+} signaling in a population of cells.[1][2]

Mechanism of Action

The lipophilic **NAADP-AM** molecule readily crosses the cell membrane.[1][2] Once in the cytosol, ubiquitous intracellular esterases cleave the AM ester groups, liberating the active, membrane-impermeant NAADP.[1][2][7] The released NAADP binds to its receptors, primarily the two-pore channels (TPCs), located on the membranes of acidic Ca^{2+} stores.[1][4][8][9] This binding triggers the release of Ca^{2+} from these organelles into the cytosol.[3][9] This initial Ca^{2+} signal can act as a trigger, which is then amplified by Ca^{2+} -induced Ca^{2+} release (CICR) from the endoplasmic reticulum (ER) through ryanodine receptors (RyRs) or inositol 1,4,5-trisphosphate receptors (IP_3Rs), leading to a robust global Ca^{2+} signal.[3][9][10][11]





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